

Comprehensive Analytical Characterization of 2-Chloro-7-nitroquinazolin-4(3H)-one

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Compound of Interest

Compound Name: 2-Chloro-7-nitroquinazolin-4(3H)-one

CAS No.: 129112-64-7

Cat. No.: B177313

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Abstract

This document provides a comprehensive guide to the analytical methods required for the thorough characterization of **2-Chloro-7-nitroquinazolin-4(3H)-one**, a key intermediate in pharmaceutical synthesis. As a nitrogen-containing heterocyclic compound, its structural integrity, purity, and identity are paramount for its use in drug discovery and development pipelines.^{[1][2][3]} This guide moves beyond rote protocols, offering a logically structured approach that integrates High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR) Spectroscopy, and Elemental Analysis. Each section explains the causality behind methodological choices, provides detailed, field-tested protocols, and offers insights into data interpretation, establishing a self-validating framework for complete compound characterization.

Introduction and Physicochemical Profile

2-Chloro-7-nitroquinazolin-4(3H)-one is a substituted quinazolinone derivative. The quinazolinone scaffold is a "privileged structure" in medicinal chemistry, known to be a

constituent in numerous biologically active compounds.[4][5] Therefore, rigorous analytical control of its synthetic intermediates is not merely a quality control step but a foundational requirement for successful drug development. The presence of a chloro group, a nitro group, and a lactam moiety dictates the selection of a multi-faceted analytical approach to confirm its identity and purity.

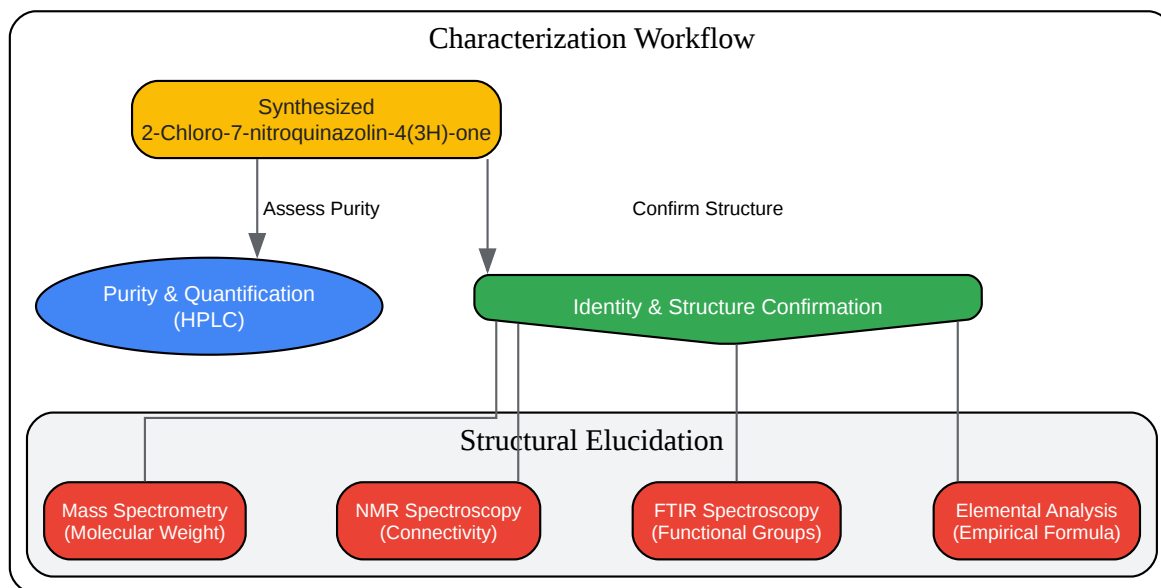
Physicochemical Data Summary

A foundational understanding of the compound's basic properties is essential before commencing any analytical work.

Property	Value	Source
Molecular Formula	C ₈ H ₄ ClN ₃ O ₃	[6]
Molecular Weight	225.59 g/mol	[6]
Appearance	Expected to be a pale yellow or light brown powder	[7]
Melting Point	>280 °C (for the related 7-chloro-6-nitro isomer)	[7]
Solubility	Expected to be soluble in polar aprotic solvents like DMSO, DMF	[8][9]

Orthogonal Strategy for Characterization

A single analytical technique is insufficient to fully characterize a novel or key chemical entity. We employ an orthogonal approach, where each technique provides distinct, complementary information. This creates a self-validating system: MS confirms mass, NMR elucidates the specific isomeric structure, HPLC quantifies purity, FTIR identifies functional groups, and Elemental Analysis validates the empirical formula.



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Caption: Orthogonal workflow for compound validation.

Purity Determination via High-Performance Liquid Chromatography (HPLC)

Principle of Method Selection: Reversed-phase HPLC is the gold standard for assessing the purity of small organic molecules. For quinazolinone derivatives, a C18 stationary phase is highly effective.^{[10][11]} These compounds can exhibit basic properties due to the nitrogen atoms, potentially leading to peak tailing from interactions with residual silanol groups on the silica support.^[10] Therefore, the protocol specifies an end-capped column and an acidified mobile phase to ensure sharp, symmetrical peaks for accurate quantification.

HPLC Protocol

Objective: To determine the purity of **2-Chloro-7-nitroquinazolin-4(3H)-one** and quantify any related impurities.

Instrumentation and Materials:

- HPLC system with UV-Vis Detector
- Reversed-Phase C18 Column (e.g., 4.6 x 150 mm, 5 μ m particle size, end-capped)
- Acetonitrile (HPLC Grade)
- Water (HPLC Grade)
- Formic Acid (ACS Grade)
- Methanol (HPLC Grade, for sample prep)
- Dimethyl Sulfoxide (DMSO, for sample prep if needed)
- Volumetric flasks and pipettes

Protocol Steps:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Degas both mobile phases for 15 minutes using sonication or vacuum filtration.
- Sample Preparation:
 - Prepare a stock solution of the sample at 1.0 mg/mL in Methanol or DMSO.
 - From the stock, prepare a working solution at 0.1 mg/mL by diluting with the initial mobile phase composition (e.g., 70% A / 30% B).
- Chromatographic Conditions:

Parameter	Recommended Setting	Rationale
Column	C18, 4.6 x 150 mm, 5 μ m	Standard for non-polar to moderately polar compounds.
Flow Rate	1.0 mL/min	Provides good efficiency without excessive backpressure.
Injection Volume	10 μ L	A standard volume to avoid column overload.
Column Temp.	30 $^{\circ}$ C	Ensures retention time stability.
Detection (UV)	254 nm	Aromatic systems typically show strong absorbance here. A full PDA scan (210-400 nm) is recommended to find the optimal wavelength.
Gradient Elution	0-20 min: 30% to 90% B 20-25 min: 90% B (hold) 25-26 min: 90% to 30% B 26-30 min: 30% B (equilibration)	A gradient is necessary to elute any potential impurities with different polarities and ensure the column is clean for the next run.

- Analysis and Data Interpretation:
 - Inject a blank (mobile phase) to establish a baseline.
 - Inject the sample solution.
 - Integrate all peaks. The purity is calculated as the percentage of the main peak area relative to the total area of all peaks.
 - Acceptance Criteria: For a high-purity intermediate, the main peak should represent $\geq 98\%$ of the total peak area.

Molecular Identity by Mass Spectrometry (MS)

Principle of Method Selection: Electrospray Ionization (ESI) is a soft ionization technique ideal for polar, nitrogen-containing molecules, minimizing in-source fragmentation and providing a clear molecular ion peak.^[12] High-resolution mass spectrometry (HRMS) is crucial for confirming the elemental composition by providing a highly accurate mass measurement. Fragmentation analysis (MS/MS) helps to corroborate the structure.

MS Protocol

Objective: To confirm the molecular weight and elemental composition of the compound and study its fragmentation patterns.

Instrumentation:

- LC-MS system, preferably with a high-resolution mass analyzer (e.g., Q-TOF or Orbitrap).

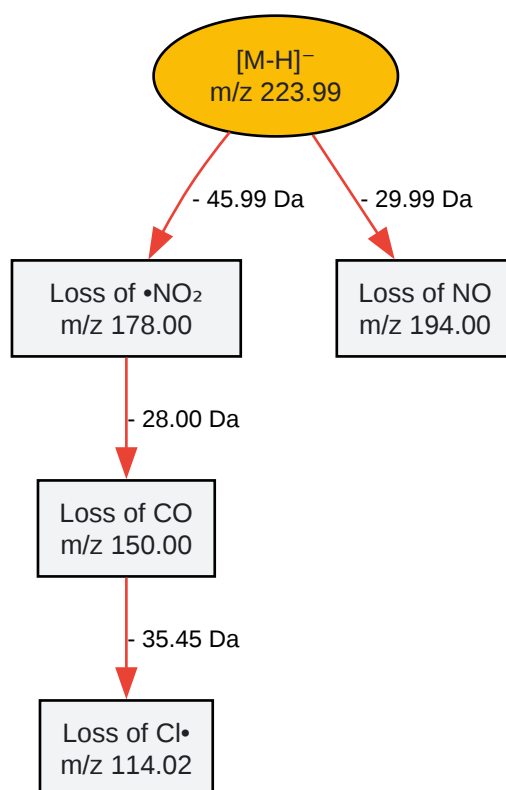
Protocol Steps:

- Sample Preparation: Prepare a dilute solution of the sample (~10 µg/mL) in an appropriate solvent like Methanol or Acetonitrile.
- Infusion/Injection: The sample can be directly infused into the ESI source or injected via the HPLC system described above (using MS-compatible mobile phases like formic acid instead of phosphoric acid).^[13]
- Mass Spectrometer Settings (Example for ESI-Negative Mode):

Parameter	Recommended Setting	Rationale
Ionization Mode	ESI Negative	The acidic N-H proton can be readily lost to form $[M-H]^-$.
Capillary Voltage	-3.5 kV	Typical voltage to generate a stable spray.
Drying Gas Temp.	300 °C	To efficiently desolvate the ions.
Drying Gas Flow	8 L/min	To assist with desolvation.
Scan Range (m/z)	50 - 500	Covers the expected molecular ion and its fragments.
Collision Energy (for MS/MS)	10-40 eV (Ramp)	A ramp allows for the observation of both low-energy and high-energy fragments.

Expected Data and Interpretation

- Full Scan (MS1): The primary ion expected in negative mode is the deprotonated molecule $[M-H]^-$.
 - Calculated Exact Mass for $[C_8H_3ClN_3O_3]^-$: 223.9868
 - The presence of a chlorine atom will produce a characteristic isotopic pattern, with a peak at M and another at M+2 with an intensity ratio of approximately 3:1.
- Tandem MS (MS/MS): Fragmentation of the precursor ion (m/z 223.99) can yield structurally significant fragments. The presence of nitro and chloro groups suggests specific fragmentation pathways.[\[12\]](#)[\[14\]](#)[\[15\]](#)



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Caption: Plausible MS/MS fragmentation pathways.

Structural Elucidation by NMR Spectroscopy

Principle of Method Selection: NMR is the most powerful technique for unambiguous structure determination. 1H NMR provides information on the number, environment, and connectivity of protons, while ^{13}C NMR identifies all unique carbon atoms. DMSO- d_6 is the solvent of choice due to its excellent solubilizing power for polar aromatic compounds and its ability to avoid exchange of the labile N-H proton.[16]

NMR Protocol

Objective: To confirm the covalent structure, including the substitution pattern on the aromatic rings.

Instrumentation and Materials:

- NMR Spectrometer (400 MHz or higher recommended)

- 5 mm NMR tubes
- DMSO-d₆ (with 0.03% TMS)

Protocol Steps:

- Sample Preparation: Dissolve ~10-15 mg of the sample in ~0.6 mL of DMSO-d₆ in an NMR tube. Ensure the sample is fully dissolved.
- Data Acquisition:
 - Acquire a ¹H NMR spectrum.
 - Acquire a ¹³C{¹H} NMR spectrum.
 - If necessary, acquire 2D spectra (COSY, HSQC, HMBC) for full assignment.

Predicted Spectra and Interpretation

The structure C₈H₄ClN₃O₃ has 4 protons and 8 carbons.

- ¹H NMR (400 MHz, DMSO-d₆):
 - ~12.0-13.0 ppm (singlet, broad, 1H): This corresponds to the N3-H proton of the quinazolinone ring.[\[16\]](#)
 - ~7.5-8.5 ppm (3H): These signals belong to the three protons on the benzene portion of the quinazolinone ring. The specific splitting patterns (doublets, doublet of doublets) and coupling constants will be critical to confirm the 7-nitro substitution pattern. For example, H-5 would likely be a doublet, H-6 a doublet of doublets, and H-8 a doublet.
- ¹³C NMR (101 MHz, DMSO-d₆):
 - ~160-165 ppm: C4 carbonyl carbon (C=O).[\[17\]](#)
 - ~150-155 ppm: C2 carbon attached to chlorine.
 - ~115-150 ppm: Signals for the remaining 6 aromatic carbons. The carbon attached to the nitro group (C7) will be significantly shifted.

Functional Group Identification by FTIR Spectroscopy

Principle of Method Selection: FTIR is a rapid and simple technique to confirm the presence of key functional groups, providing a molecular "fingerprint."[\[18\]](#)

FTIR Protocol

- Sample Preparation: Prepare a KBr pellet containing ~1% of the sample or use an ATR (Attenuated Total Reflectance) accessory.
- Data Acquisition: Scan from 4000 cm^{-1} to 400 cm^{-1} .

Expected Vibrational Frequencies

Wavenumber (cm^{-1})	Assignment	Rationale
3300 - 3100	N-H Stretch	Lactam N-H group. [16]
~3100 - 3000	Aromatic C-H Stretch	Benzene ring C-H bonds.
~1700 - 1670	C=O Stretch (Amide I)	Carbonyl of the quinazolinone ring. [5] [17]
~1620 - 1590	C=N Stretch / C=C Stretch	Heterocyclic and aromatic ring vibrations.
~1550 & ~1350	Asymmetric & Symmetric NO_2 Stretch	Characteristic strong absorptions for the nitro group.
~800 - 700	C-Cl Stretch	Carbon-chlorine bond vibration.

Elemental Analysis

Principle of Method Selection: Elemental analysis provides the mass percentages of C, H, and N in the pure compound. This serves as a final, quantitative check on the empirical formula derived from HRMS.

Protocol

- Sample Preparation: Submit a high-purity, dried sample (2-3 mg) to a certified analytical laboratory.
- Data Interpretation: Compare the experimental percentages with the calculated values.

Element	Calculated %
C	42.59%
H	1.79%
N	18.63%

Acceptance Criteria: The experimental values should be within $\pm 0.4\%$ of the calculated values.

Conclusion

The suite of analytical techniques detailed in this guide provides a robust and self-validating framework for the complete characterization of **2-Chloro-7-nitroquinazolin-4(3H)-one**. By systematically applying HPLC for purity, HRMS for molecular formula, NMR for structural confirmation, FTIR for functional group identity, and Elemental Analysis for empirical validation, researchers and drug development professionals can proceed with confidence, knowing their starting material meets the highest standards of quality and integrity.

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